

Physicochemical properties of Tert-butyl 2-(aminomethyl)pyrrolidine-1-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tert-butyl 2-(aminomethyl)pyrrolidine-1-carboxylate*

Cat. No.: B062874

[Get Quote](#)

An In-depth Technical Guide on the Physicochemical Properties of **Tert-butyl 2-(aminomethyl)pyrrolidine-1-carboxylate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tert-butyl 2-(aminomethyl)pyrrolidine-1-carboxylate is a chiral heterocyclic compound widely utilized as a versatile building block in medicinal chemistry and organic synthesis. Its structure incorporates a pyrrolidine ring, a primary amine protected by a tert-butoxycarbonyl (Boc) group, which is crucial for its application in peptide synthesis and the development of complex molecules. The Boc protecting group can be readily removed under acidic conditions, allowing for subsequent chemical modifications at the amino group.[1] This guide provides a comprehensive overview of its core physicochemical properties, experimental protocols for their determination, and its role in synthetic workflows.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **Tert-butyl 2-(aminomethyl)pyrrolidine-1-carboxylate**. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Source
IUPAC Name	tert-butyl 2-(aminomethyl)pyrrolidine-1-carboxylate	[2]
CAS Number	177911-87-4	[3][4][5][6][7]
Molecular Formula	C ₁₀ H ₂₀ N ₂ O ₂	[2][3][5][6][7]
Molecular Weight	200.28 g/mol	[2][3][4][7]
Appearance	Liquid or Solid	[7][8]
Density	1.014 g/mL at 25 °C (for the liquid form)	[7]
Boiling Point	280.3±13.0 °C (Predicted)	[8]
Refractive Index	n _{20/D} 1.472	[7]
XLogP3	0.7	[2][5]
Hydrogen Bond Donor Count	1	[5]
Hydrogen Bond Acceptor Count	3	[5]
Rotatable Bond Count	3	[5]
Topological Polar Surface Area (TPSA)	55.6 Å ²	[2]
Storage Temperature	2-8°C, Sealed in a dry environment	[4][7][8]

Experimental Protocols & Characterization

The determination and verification of the physicochemical properties of **Tert-butyl 2-(aminomethyl)pyrrolidine-1-carboxylate** involve several standard analytical techniques.

Structural and Identity Verification

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H -NMR and ^{13}C -NMR are fundamental for confirming the chemical structure. For instance, in a related compound, ^1H -NMR in CDCl_3 showed characteristic peaks for the pyrrolidine ring protons, the aminomethyl group, and the large singlet for the tert-butyl group's protons.[9]
- Mass Spectrometry (MS): Mass spectrometry is used to confirm the molecular weight of the compound. For a similar structure, a mass spectrum analysis showed a peak at m/z 187 $[\text{M}+\text{H}]^+$, confirming the expected mass plus a proton.[9] Suppliers often use LC-MS or GC-MS to ensure the identity and purity of the compound.[10]

Purity Assessment

- High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC): These chromatographic techniques are employed to determine the purity of the substance. For the (S)-enantiomer, gas chromatography is used to assess both chemical purity ($\geq 96.5\%$) and enantiomeric excess ($\geq 97.5\%$). Commercial suppliers often provide certificates of analysis (COA) with HPLC or GC data.[11][12]

Physical Property Determination

- Refractive Index: The refractive index is measured using a refractometer at a specific temperature (typically 20°C) and wavelength (the D-line of sodium, 589 nm).[7]
- Density: For liquid forms, density is determined by measuring the mass of a known volume of the substance at a specified temperature (e.g., 25°C).[7]

Logical and Experimental Workflows

The following diagrams illustrate common workflows involving **Tert-butyl 2-(aminomethyl)pyrrolidine-1-carboxylate**.

General Synthesis and Purification Workflow

This diagram outlines the typical steps for synthesizing and purifying a chemical intermediate like the target compound.

General Synthesis Workflow



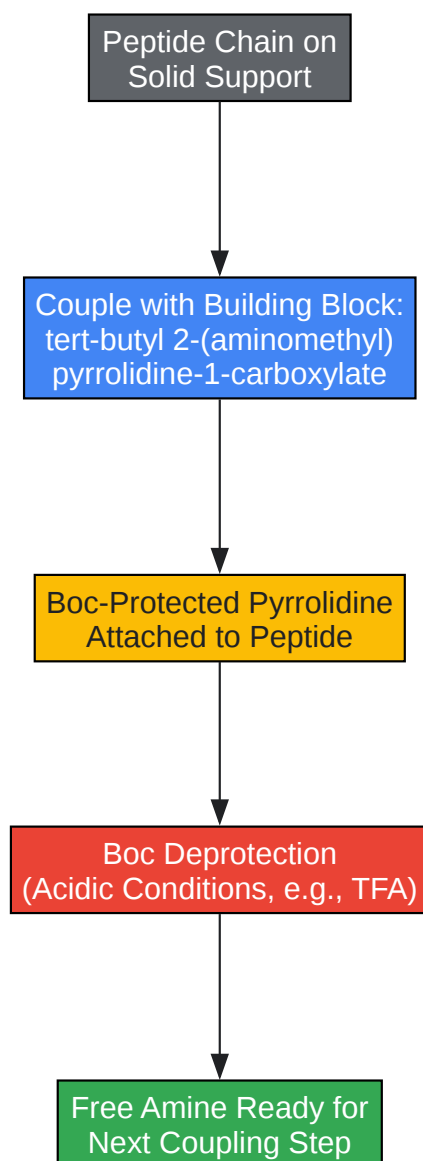
[Click to download full resolution via product page](#)

Caption: A typical workflow for the synthesis and quality control of the title compound.

Application in Peptide Synthesis

This diagram illustrates the role of **Tert-butyl 2-(aminomethyl)pyrrolidine-1-carboxylate** as a building block in solid-phase peptide synthesis (SPPS).

Use in Solid-Phase Peptide Synthesis (SPPS)



[Click to download full resolution via product page](#)

Caption: Workflow showing the incorporation of the pyrrolidine moiety in peptide synthesis.

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, this compound presents several hazards.

- Hazard Statements: It is classified as harmful if swallowed (H302) and causes severe skin burns and eye damage (H314).[2][13]
- Precautionary Statements: Safe handling requires wearing protective gloves, clothing, and eye/face protection. It is advised to avoid breathing dust/fume/gas/mist/vapors/spray. In case of contact, immediate and thorough rinsing is necessary.[2][13]
- Storage: The compound should be stored in a refrigerator (2-8°C) and kept sealed in a dry place to maintain its stability and purity.[4][7]

Applications

The primary application of **Tert-butyl 2-(aminomethyl)pyrrolidine-1-carboxylate** is as a chiral building block in the synthesis of active pharmaceutical ingredients (APIs).[1] Its bifunctional nature—a protected primary amine and a cyclic secondary amine—makes it a valuable synthon for creating complex molecular architectures, particularly in the development of protease inhibitors and kinase-targeting drugs where the pyrrolidine scaffold is a common motif.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. (S)-tert-Butyl 2-(aminomethyl)pyrrolidine-1-carboxylate hydrochloride | 1190890-11-9 | Benchchem [benchchem.com]
2. tert-butyl (2R)-2-(aminomethyl)pyrrolidine-1-carboxylate | C10H20N2O2 | CID 1512534 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. tert-butyl 2-(aminomethyl)pyrrolidine-1-carboxylate - CAS:177911-87-4 - Sunway Pharm Ltd [3wpharm.com]

- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. a2bchem.com [a2bchem.com]
- 6. 177911-87-4[tert-Butyl 2-(aminomethyl)pyrrolidine-1-carboxylate]- Acmec Biochemical [acmec.com.cn]
- 7. 1-Boc-2-(aminomethyl)pyrrolidine 177911-87-4 [sigmaaldrich.com]
- 8. tert-butyl 3-(aminomethyl)pyrrolidine-1-carboxylate CAS#: 270912-72-6 [m.chemicalbook.com]
- 9. tert-Butyl 3-aminopyrrolidine-1-carboxylate synthesis - chemicalbook [chemicalbook.com]
- 10. (R)-tert-Butyl 3-(aminomethyl)pyrrolidine-1-carboxylate [synhet.com]
- 11. 177911-87-4|tert-Butyl 2-(aminomethyl)pyrrolidine-1-carboxylate|BLD Pharm [bldpharm.com]
- 12. 177911-87-4 | 1-Boc-2-(aminomethyl)pyrrolidine | Amides | Ambeed.com [ambeed.com]
- 13. tert-Butyl (2S)-2-(aminomethyl)pyrrolidine-1-carboxylate | C10H20N2O2 | CID 1512533 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physicochemical properties of Tert-butyl 2-(aminomethyl)pyrrolidine-1-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b062874#physicochemical-properties-of-tert-butyl-2-aminomethyl-pyrrolidine-1-carboxylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com